

MTC420 dosage and administration guidelines

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	MTC420
CAS No.:	2088930-66-7
Cat. No.:	B609361

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Application Note: **MTC420** (Compound 42a) Dosage and Administration Guidelines for Preclinical Research

Abstract

MTC420 (also identified as Compound 42a) is a potent, gem-difluoro quinolone derivative exhibiting selective antitubercular activity through the inhibition of the mycobacterial cytochrome bc1 complex (QcrB subunit).[1] This guide provides standardized protocols for the reconstitution, in vitro assaying, and in vivo administration of **MTC420**. These guidelines are intended for research use only (RUO) to support pharmacokinetic (PK) and pharmacodynamic (PD) evaluation in drug discovery pipelines.

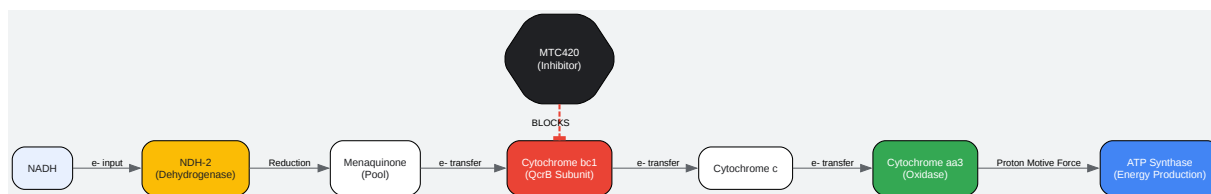
Compound Overview & Mechanism

MTC420 functions by disrupting the Electron Transport Chain (ETC) in Mycobacterium tuberculosis (Mtb). Unlike standard inhibitors that may only target replicating bacteria, **MTC420** retains potency against non-replicating (hypoxic) persistence models (Wayne model) due to its interference with ATP homeostasis.

- Chemical Class: 4-oxo-quinoline (Gem-difluoro analogue)

- Primary Target: Cytochrome bc1 complex (QcrB subunit)
- Secondary Target: Potential interference with type II NADH dehydrogenase (NDH-2) in some contexts, though QcrB is the primary driver for Mtb.
- Key Potency Metrics:
 - Mtb H37Rv IC50: ~525 nM
 - Mtb Wayne (Hypoxic) IC50: ~76 nM[1][2]
 - MDR Clinical Isolates IC50: ~140 nM[1][2][3]

Mechanism of Action Diagram



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Caption: **MTC420** intercepts electron flow at the QcrB subunit, collapsing the proton motive force required for ATP synthesis.

In Vitro Experimental Protocols

Stock Solution Preparation

MTC420 is highly lipophilic. Proper solubilization is critical to prevent precipitation in aqueous media.

Parameter	Specification
Solvent	Dimethyl Sulfoxide (DMSO), anhydrous (≥99.9%)
Stock Concentration	10 mM or 20 mM
Storage	-20°C in aliquots (Avoid freeze-thaw cycles >3 times)
Working Solution	Dilute stock into culture media (e.g., 7H9) immediately prior to use. Keep final DMSO <0.5%.

MIC Determination (REMA/Alamar Blue)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *M. tuberculosis* H37Rv.

- Plate Setup: Dispense 100 µL of Middlebrook 7H9 broth (supplemented with OADC and Tyloxapol) into 96-well plates.
- Serial Dilution: Perform 2-fold serial dilutions of **MTC420** stock. Recommended test range: 10 µM to 0.01 µM.
- Inoculation: Add 100 µL of bacterial suspension (OD600 adjusted to ~0.001) to each well.
- Incubation: Incubate at 37°C for 7 days.
- Readout: Add 30 µL of 0.01% Resazurin (Alamar Blue). Incubate for 24 hours.
 - Blue: No growth (Inhibition).
 - Pink: Growth (Metabolic activity).
- Calculation: The lowest concentration preventing the color change is the MIC.

In Vivo Administration Guidelines (Murine Models)

Note: **MTC420** has shown favorable oral bioavailability in mice. The following protocol is optimized for oral gavage (PO) in BALB/c or C57BL/6 mice.

Formulation Vehicle

Due to lipophilicity, **MTC420** requires a suspending agent for oral delivery.

- Primary Vehicle: 0.5% (w/v) Carboxymethyl Cellulose (CMC) + 0.1% Tween 80 in distilled water.
- Alternative Vehicle: 20% Hydroxypropyl- β -cyclodextrin (HP- β -CD) if higher solubility is required for PK studies.

Preparation Protocol:

- Weigh the required amount of **MTC420** powder.
- Levigate the powder with a small volume of Tween 80 to form a smooth paste.
- Gradually add the 0.5% CMC solution while vortexing or sonicating.
- Quality Check: Ensure a homogeneous suspension. Sonicate for 10–15 minutes if aggregates persist. Prepare fresh weekly and store at 4°C.

Dosing Regimens

Study Type	Recommended Dose Range	Frequency	Duration
Pharmacokinetics (PK)	5 – 20 mg/kg	Single Dose	24 hours (sampling)
Efficacy (Acute)	10 – 25 mg/kg	Once Daily (QD)	4 weeks
Efficacy (Chronic)	25 – 50 mg/kg	Once Daily (QD)	8 weeks

Rationale: Preclinical data indicates **MTC420** has a $C_{max} > 5 \mu\text{M}$ at effective doses.^[1] The 10–25 mg/kg range typically achieves plasma exposure significantly above the MIC (0.14 μM) for sustained periods.

Pharmacokinetic (PK) Sampling Protocol

To validate exposure, collect plasma samples at the following time points post-oral gavage:

- T = 0.5, 1, 2, 4, 6, 8, and 24 hours.
- Analysis: LC-MS/MS using an internal standard (e.g., a structural analog or Warfarin).
- Target Profile: Look for AUC/MIC > 100 as a predictor of bactericidal activity.

Safety & Handling

- Hazard Class: Irritant (Skin/Eye). Potentially toxic if swallowed (based on quinolone class).
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood or biosafety cabinet to prevent inhalation.
- Disposal: Incinerate as chemical waste. Do not pour down drains.

References

- Hong, W. et al. (2017).[4][5][6] Rational Design, Synthesis, and Biological Evaluation of Heterocyclic Quinolones Targeting the Respiratory Chain of Mycobacterium tuberculosis. *Journal of Medicinal Chemistry*, 60(9), 3703–3726.
- Lu, Y. et al. (2019).[4] **MTC420**, a Novel Quinolone Inhibitor of Cytochrome bc1, Shows Potent Activity against Mycobacterium tuberculosis In Vitro and In Vivo.[4][5] *Frontiers in Microbiology*, 10, Article 52.
- Harbut, M. B. et al. (2018).[6] Targeting the Respiratory Chain of Mycobacterium tuberculosis for the Treatment of Multidrug-Resistant Tuberculosis. *Proceedings of the National Academy of Sciences*, 115(35), E8188-E8196.

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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [3. SAR Analysis of Small Molecules Interfering with Energy-Metabolism in Mycobacterium tuberculosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Frontiers | Terminal Respiratory Oxidases: A Targetable Vulnerability of Mycobacterial Bioenergetics? \[frontiersin.org\]](#)
- [5. Terminal Respiratory Oxidases: A Targetable Vulnerability of Mycobacterial Bioenergetics? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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